

3-Aza-2,3-Dihydrogeranyl Diphosphate chemical properties

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Compound Name: CGP48369

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Technical Guide: 3-Aza-2,3-Dihydrogeranyl Diphosphate

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Aza-2,3-dihydrogeranyl diphosphate is a synthetic analogue of geranyl diphosphate, an intermediate in the isoprenoid biosynthesis pathway. This guide provides a comprehensive overview of its chemical properties, biological activity, and its role as a potential inhibitor of key enzymes in this pathway. The information presented is intended to support research and development efforts in areas such as antimicrobial and anticancer drug discovery.

Chemical Properties

3-Aza-2,3-dihydrogeranyl diphosphate is a nitrogen-containing isoprenoid analogue. The substitution of a carbon atom with nitrogen in the geranyl backbone significantly alters its electronic and steric properties, making it a valuable tool for studying the mechanism of enzymes involved in isoprenoid metabolism.

Table 1: Chemical and Physical Properties of 3-Aza-2,3-Dihydrogeranyl Diphosphate

Property	Value
Molecular Formula	C9H22N O7P2
Molecular Weight	318.21 g/mol
IUPAC Name	[{[3-(dimethylamino)propyl]oxy}(hydroxy)phosphoryl]oxy]phosphonic acid
CAS Number	Not available
PubChem CID	4469807
Physical State	Solid (predicted)
Solubility	Soluble in water (predicted)

Note: Some properties are predicted based on chemical structure as experimental data is limited.

Biological Activity and Mechanism of Action

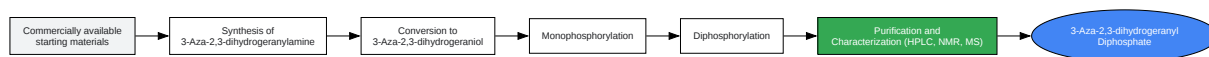
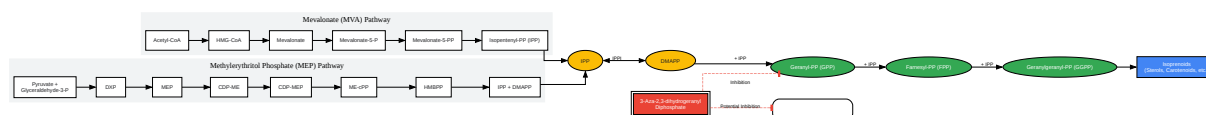
3-Aza-2,3-dihydrogeranyl diphosphate is designed as an analogue of geranyl diphosphate and is expected to act as an inhibitor of enzymes that utilize this substrate. The primary target of such analogues is the isoprenoid biosynthesis pathway, which is essential for the production of a wide variety of vital molecules, including sterols, quinones, and carotenoids.^{[1][2]}

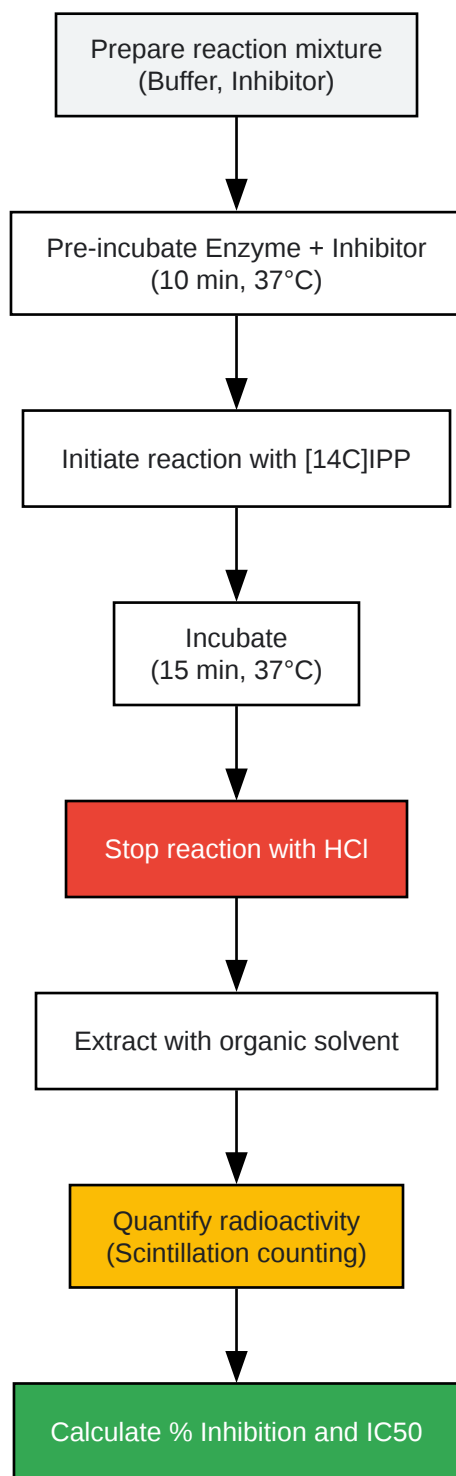
This pathway involves two main routes for the synthesis of the universal isoprene precursors, isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP): the mevalonate (MVA) pathway and the methylerythritol phosphate (MEP) pathway.^{[2][3]} The enzyme isopentenyl pyrophosphate isomerase (IPPI) plays a crucial role in interconverting IPP and DMAPP.^[4]

Aza-isoprenoid analogues, such as 3-Aza-2,3-dihydrogeranyl diphosphate, are hypothesized to act as competitive inhibitors of prenyltransferases, such as farnesyl diphosphate synthase and geranylgeranyl diphosphate synthase, as well as IPPI. The nitrogen atom in the isoprenoid chain is thought to mimic the carbocationic transition state of the enzymatic reaction, leading to tight binding to the active site and subsequent inhibition.

Signaling Pathway: Isoprenoid Biosynthesis

The following diagram illustrates the key steps in the mevalonate and MEP pathways, highlighting the position of geranyl diphosphate and the likely point of inhibition by 3-Aza-2,3-dihydrogeranyl diphosphate.





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